

Antifungal agent 64 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antifungal agent 64

Cat. No.: B12395633

[Get Quote](#)

In-depth Technical Guide on Antifungal Agent 64 Executive Summary

This document aims to provide a comprehensive technical overview of **Antifungal Agent 64**, also identified as Compound 5c. The agent is noted for its fungicidal properties, particularly against *Fusarium oxysporum* f.sp. *cucumerinum*. However, a thorough review of publicly available scientific literature and chemical databases did not yield a definitive primary research publication for a compound with this specific designation and biological activity. While commercial suppliers list "**Antifungal Agent 64**" and "Compound 5c," they do not provide the detailed experimental data, chemical structure, or mechanism of action required for a complete technical guide.

The molecular formula, C₂₇H₄₆O₃, has been associated with this agent, suggesting a potential steroidal saponin or a related natural product class. This remains speculative pending the discovery of the original research. This guide will therefore summarize the available information and outline the general methodologies used in the evaluation of novel antifungal agents, in lieu of specific data for **Antifungal Agent 64**.

Chemical Structure and Properties

The precise chemical structure of **Antifungal Agent 64** (Compound 5c) is not publicly available. The molecular formula C₂₇H₄₆O₃ suggests a molecular weight of 418.65 g/mol. Based on this formula, the compound is likely a complex natural product, possibly of a steroidal

or terpenoid nature. Without the definitive structure, key physicochemical properties such as solubility, pKa, and logP cannot be accurately determined.

Table 1: Postulated Physicochemical Properties of **Antifungal Agent 64**

Property	Value	Source/Method
Molecular Formula	C27H46O3	Inferred from supplier data
Molecular Weight	418.65 g/mol	Calculated from molecular formula
IUPAC Name	Not Available	Structure not identified
CAS Number	Not Available	Structure not identified
Solubility	Not Determined	Experimental data unavailable
Melting Point	Not Determined	Experimental data unavailable
pKa	Not Determined	Experimental data unavailable

Antifungal Activity

Antifungal Agent 64 is reported to have excellent fungicidal activity against *Fusarium oxysporum* f.sp. *cucumerinum*.^{[1][2][3][4][5]} This plant pathogenic fungus is responsible for *Fusarium* wilt in cucurbits. Quantitative data on its efficacy, such as Minimum Inhibitory Concentration (MIC) or Minimum Fungicidal Concentration (MFC), are not available in the reviewed literature.

Experimental Protocols

While specific experimental protocols for **Antifungal Agent 64** are not available, this section outlines standard methodologies for the synthesis and evaluation of novel antifungal agents.

General Synthesis of a Novel Antifungal Compound

The synthesis of a novel antifungal agent would typically involve a multi-step process, beginning with commercially available starting materials. The specific reaction steps, catalysts,

solvents, and purification methods are highly dependent on the target chemical structure. A general workflow is depicted below.



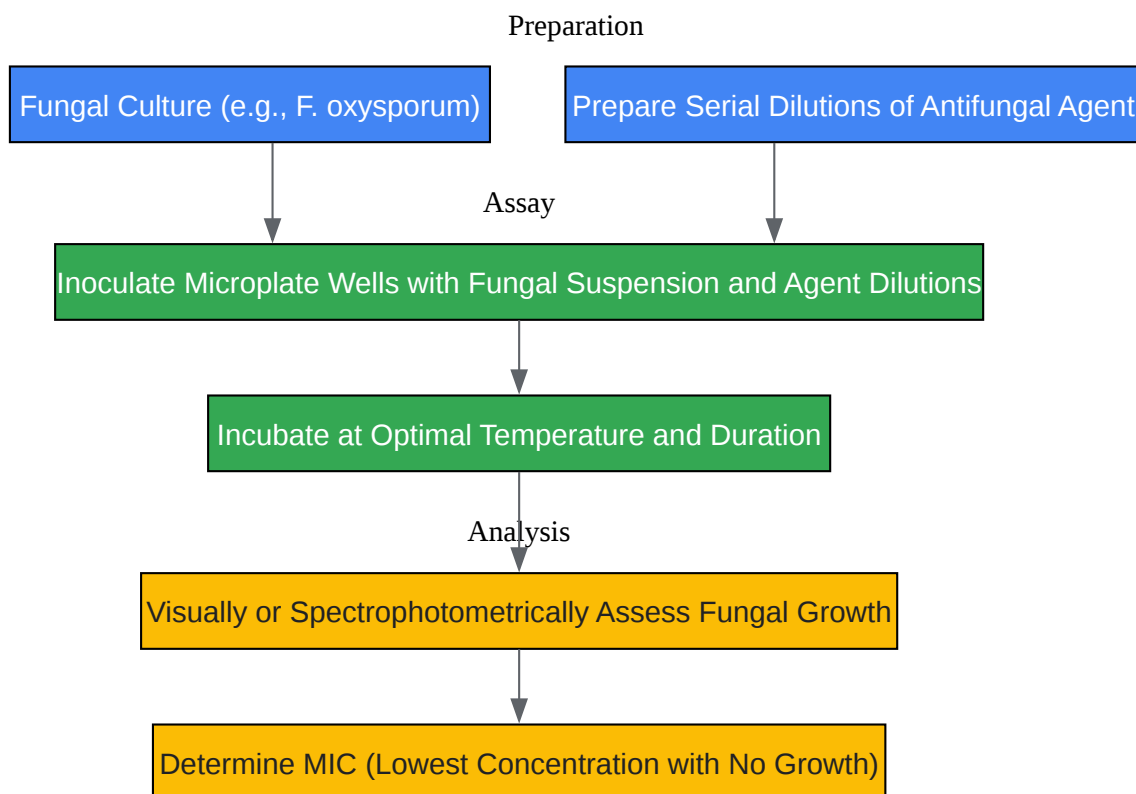
[Click to download full resolution via product page](#)

Caption: A generalized workflow for chemical synthesis.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC of an antifungal agent is the lowest concentration that prevents visible growth of a fungus. A standard method for determining MIC is the broth microdilution assay.

Experimental Workflow for MIC Determination



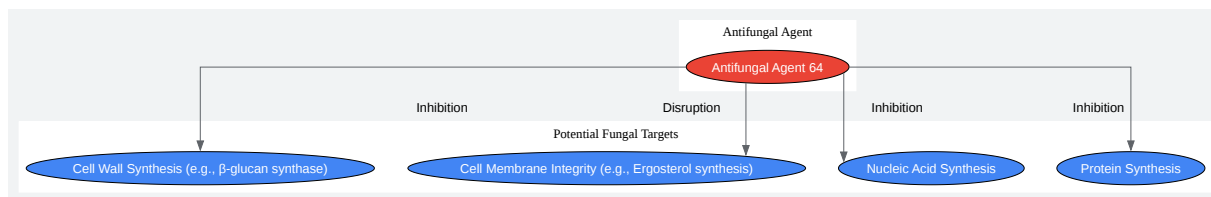
[Click to download full resolution via product page](#)

Caption: Workflow for MIC determination via broth microdilution.

Mechanism of Action

The mechanism of action for **Antifungal Agent 64** is currently unknown. Generally, antifungal agents target specific structures or pathways in fungal cells that are absent or different in host cells.

Potential Antifungal Mechanisms of Action



[Click to download full resolution via product page](#)

Caption: Potential mechanisms of action for an antifungal agent.

Conclusion and Future Directions

While "**Antifungal Agent 64**" or "Compound 5c" is commercially available and cited for its activity against *Fusarium oxysporum* f.sp. *cucumerinum*, the lack of a primary scientific publication precludes a detailed technical analysis. The molecular formula C₂₇H₄₆O₃ suggests a complex natural product, and further research is needed to elucidate its structure, confirm its biological activity, and determine its mechanism of action. Future work should focus on isolating and characterizing this compound, followed by comprehensive in vitro and in vivo efficacy studies. Understanding its mode of action will be critical for its potential development as a novel antifungal therapeutic.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]

- 2. fungicidal agent | MedChemExpress (MCE) Life Science Reagents [medchemexpress.eu]
- 3. medchemexpress.com [medchemexpress.com]
- 4. gentaur.com [gentaur.com]
- 5. antifungal agent 6 — TargetMol Chemicals [targetmol.com]
- To cite this document: BenchChem. [Antifungal agent 64 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395633#antifungal-agent-64-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com